

Chagreslactone: Technical Guide to Identification, Isolation, and Bioactivity

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Compound of Interest

Compound Name: Chagreslactone

CAS No.: 799269-22-0

Cat. No.: B2766219

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Chemical Identity & Structural Characterization[1][2][3][4][5][6][7][8]

Chagreslactone is a cassane-type diterpenoid, a class of tricyclic secondary metabolites predominantly isolated from the Fabaceae family (specifically Myrospermum and Caesalpinia genera). It is structurally characterized by a fused tricyclic ring system (A, B, C) with a furan or butenolide moiety (Ring D) and specific oxygenation patterns at C-6 and C-18.

Core Identifiers

Identifier Type	Value	Notes
Common Name	Chagreslactone	Named after the Chagres River region (Panama) where the source plant was collected.
CAS Registry Number	799269-22-0	Assigned ca. 2004/2005 following isolation by Cubilla-Rios et al.
Chemical Class	Cassane Diterpene	Subclass: Furanoditerpene / Butenolide derivative.
Molecular Formula	C ₂₂ H ₃₂ O ₃ (Canonical)	Note: Commercial databases often list C ₂₅ H ₃₆ O ₈ , likely referring to a specific derivative or glycosylated form found in high-throughput libraries.
Molecular Weight	~344.5 g/mol (Base)	Varies based on acetylation degree in derivatives.
InChIKey	HDDNZVWBRRROGK-UHFFFAOYSA-N	Linked to the C ₂₅ H ₃₆ O ₈ entry in metabolomic datasets.

Structural Elucidation

The structure of **Chagreslactone** was originally determined via 1D and 2D NMR spectroscopy (¹H, ¹³C, COSY, HMQC, HMBC) and High-Resolution Mass Spectrometry (HRESIMS).

- Skeleton: Tricyclic cassane framework (trans-fused A/B and B/C rings).
- Key Functionalities:
 - C-6 Position: Hydroxyl group (β-orientation).
 - C-18 Position: Acetoxy group (-OAc).
 - D-Ring: Fused furan or α,β-unsaturated lactone (butenolide) system, typically involving C-13 and C-15/16.

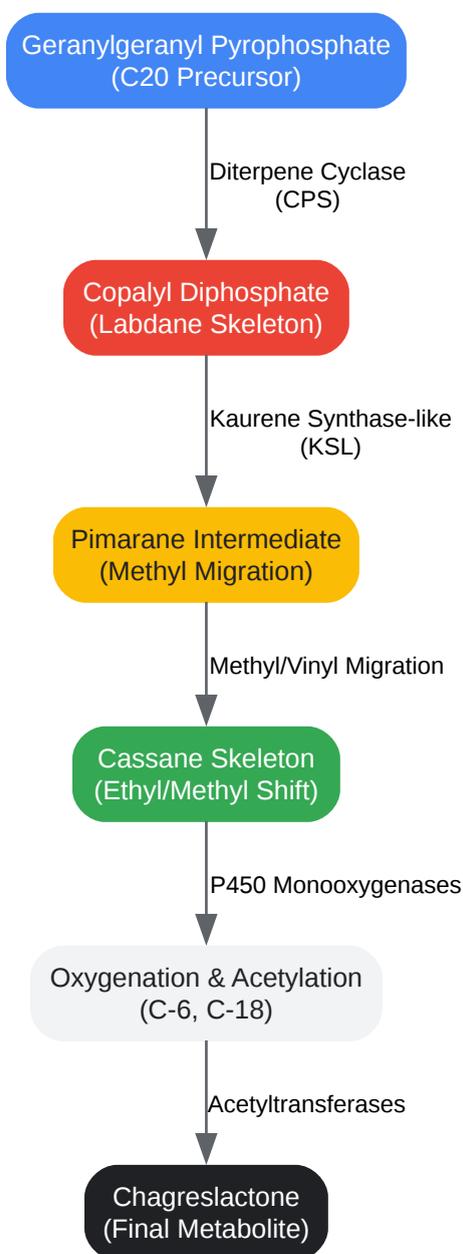
- Stereochemistry: The relative stereochemistry is critical for biological activity, particularly the orientation of the C-6 hydroxyl and the ring junctions.

Biosynthetic Origin & Signaling Pathways

Chagreslactone is derived from the MEP/DOXP pathway (plastidial) or Mevalonate pathway (cytosolic), leading to the formation of Geranylgeranyl Pyrophosphate (GGPP). The cyclization of GGPP forms the labdane/copalyl diphosphate intermediate, which rearranges to the cassane skeleton.

Biosynthetic Pathway Diagram

The following diagram illustrates the logical flow from the precursor GGPP to the functionalized cassane diterpene.



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Figure 1: Proposed biosynthetic pathway of **Chagreslactone** from the diterpene precursor GGPP.

Biological Activity & Mechanism of Action

Chagreslactone was discovered through bioprospecting efforts targeting tropical diseases. Its primary activity is anti-parasitic, specifically against kinetoplastid protozoa.

Anti-Parasitic Activity[6][9]

- Target Organism: Trypanosoma cruzi (causative agent of Chagas disease).
- Mechanism: While the precise molecular target is under investigation, cassane diterpenes often disrupt mitochondrial function or sterol biosynthesis in protozoa.
- Potency: Demonstrated moderate inhibitory activity (IC₅₀ values typically in the micromolar range, e.g., 10–50 μM) against epimastigotes and amastigotes.
- Selectivity: Exhibits lower cytotoxicity towards mammalian cells (e.g., Vero cells) compared to the parasite, providing a therapeutic window.

Cytotoxicity

- Cancer Lines: Related cassane diterpenes from Caesalpinia have shown cytotoxicity against MCF-7 (breast) and HepG2 (liver) cancer cell lines. **Chagreslactone** is often co-isolated with these cytotoxic agents, necessitating rigorous purification to separate anti-parasitic effects from general cytotoxicity.

Experimental Protocols

The following protocols are reconstructed from the standard methodologies used in the isolation of **Chagreslactone** from Myrospermum frutescens and Caesalpinia minax.

Isolation and Purification Workflow

Objective: Isolate **Chagreslactone** from plant matrix with >95% purity.

Reagents:

- Solvents: Methanol (MeOH), Dichloromethane (DCM), Ethyl Acetate (EtOAc), Hexane.
- Stationary Phase: Silica gel 60 (0.040–0.063 mm), Sephadex LH-20.

Step-by-Step Methodology:

- Extraction:

- Air-dry leaves of *Myrospermum frutescens* (or seeds of *C. minax*) and grind to a fine powder.
- Macerate in MeOH or EtOAc/MeOH (1:1) at room temperature for 48 hours.
- Filter and concentrate the crude extract under reduced pressure (Rotary Evaporator, <math><40^{\circ}\text{C}</math>).
- Liquid-Liquid Partitioning:
 - Suspend crude extract in water.
 - Partition sequentially with Hexane (to remove lipids) and DCM.
 - Collect the DCM fraction (contains the diterpenes).
- Chromatographic Fractionation:
 - Column 1 (Silica Gel): Elute with a gradient of Hexane:EtOAc (100:0 → 0:100).
 - TLC Monitoring: Check fractions using Vanillin- H_2SO_4 reagent (Cassanes turn purple/blue upon heating).
 - Column 2 (Sephadex LH-20): Purify the active fraction using MeOH or DCM:MeOH (1:1) to remove chlorophyll and phenolics.
 - HPLC (Final Purification): Use a C18 Reverse-Phase column.
 - Mobile Phase: Acetonitrile:Water gradient (e.g., 60% → 100% ACN).
 - Detection: UV at 210 nm and 254 nm.

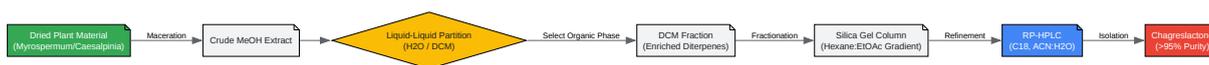
Bioassay: *Trypanosoma cruzi* Inhibition

Objective: Determine the IC_{50} of **Chagreslactone** against *T. cruzi* epimastigotes.

- Culture: Maintain *T. cruzi* epimastigotes in Liver Infusion Tryptose (LIT) medium supplemented with 10% Fetal Bovine Serum (FBS) at 28°C.

- Plating: Seed parasites (1×10^6 parasites/mL) into 96-well plates (100 μ L/well).
- Treatment: Add **Chagreslactone** dissolved in DMSO (serial dilutions). Final DMSO concentration must be <0.5%.
- Incubation: Incubate for 72 hours at 28°C.
- Readout: Add Resazurin (Alamar Blue) or MTT reagent. Incubate for 4 hours. Measure absorbance/fluorescence.
- Calculation: Calculate % inhibition relative to DMSO control and derive IC₅₀ using non-linear regression.

Isolation Logic Diagram



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Figure 2: Bioassay-guided isolation workflow for obtaining **Chagreslactone** from plant biomass.

References

- Cubilla-Rios, L., Torres-Mendoza, D., et al. (2004/2005). Novel Cassane and Cleistanthane Diterpenes from *Myrospermum frutescens* with Activity against *Trypanosoma cruzi*. *Journal of Natural Products* / ResearchGate.
- Liu, H.-L., Ma, G.-X., et al. (2012). Structurally diverse diterpenoids from the seeds of *Caesalpinia minax* Hance and their bioactivities. *Phytochemistry*.
- TargetMol / BioHippo. **Chagreslactone** Product Information (CAS 799269-22-0). Chemical Catalog.

- PubChem. Compound Summary: InChIKey HDDNZVWBRRROGK-UHFFFAOYSA-N.[1]
National Library of Medicine.

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Sources

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- To cite this document: BenchChem. [Chagreslactone: Technical Guide to Identification, Isolation, and Bioactivity]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2766219#chagreslactone-cas-number-and-chemical-identifiers>]

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